Technical Guide: Spectroscopic Characterization of 2-Oxo-2-(propylamino)ethyl 4-methylbenzoate

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Compound of Interest

Compound Name:	*2-Oxo-2-(propylamino)ethyl 4-methylbenzoate*
CAS No.:	*1260940-43-9*
Cat. No.:	*B2403162*

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Executive Summary & Application Context

Compound Class: Hybrid Ester-Amide Linker (Pseudo-peptide). Primary Application: This molecule represents a classic "soft drug" scaffold, often used in local anesthetic design or as a labile prodrug linker. The structure combines a lipophilic p-toluic acid moiety with a hydrophilic propylamide tail via a glycolic ester linkage.

The Characterization Challenge: The critical quality attribute (CQA) in synthesizing this molecule is validating the integrity of the ester-amide linkage. Researchers must differentiate the newly formed ester carbonyl from the pre-existing amide carbonyl and confirm the absence of hydrolyzed byproducts (e.g., p-toluic acid or N-propyl-2-hydroxyacetamide).

This guide provides a comparative spectroscopic workflow to unambiguously validate the structure of **2-Oxo-2-(propylamino)ethyl 4-methylbenzoate** (hereafter Compound A).

Structural Logic & Synthesis Pathway

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To interpret the spectra, one must understand the connectivity. The molecule is synthesized via a nucleophilic substitution (

) reaction between a benzoate salt and a chloroacetamide derivative.

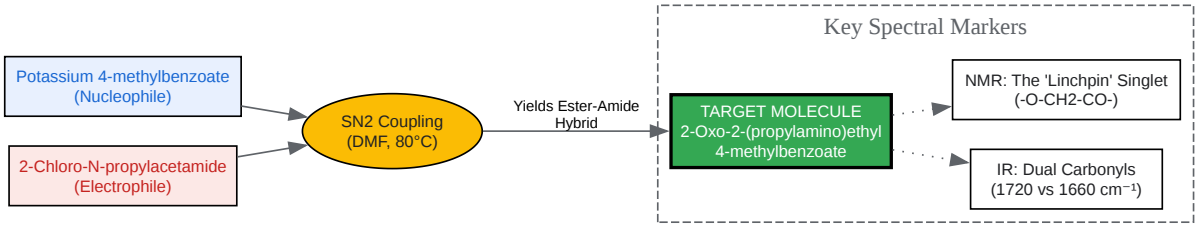

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Figure 1: Synthesis pathway and critical spectroscopic markers for structural validation.

Experimental Protocols

Sample Preparation[1][2][3]

- Purity Requirement: >98% (HPLC) recommended before spectral analysis to avoid amide-impurity signal overlap.
- Physical State: Typically a white waxy solid or crystalline powder.

Infrared Spectroscopy (FT-IR)[1][4]

- Method: Diamond ATR (Attenuated Total Reflectance) is preferred over KBr pellets for waxy solids to prevent moisture absorption which broadens the NH/OH regions.
- Parameters:
  - Range: 4000–600 cm^{-1}
  - Scans: 32 (minimum)
  - Resolution: 4 cm^{-1}

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Nuclear Magnetic Resonance (NMR)[1][5][6][7]

- Solvent:DMSO-

  is the superior choice over

  .

  - Reasoning: The amide NH proton is often broad or invisible in chloroform due to exchange. DMSO stabilizes the NH bond via hydrogen bonding, resulting in a sharp, distinct triplet (or broad singlet) that integrates correctly.

- Concentration: 10–15 mg in 0.6 mL solvent.

- Reference: TMS (0.00 ppm) or residual DMSO pentet (2.50 ppm).

Spectroscopic Analysis & Comparison

Infrared (IR) Characterization

The "fingerprint" of this molecule is the Double Carbonyl region. You must observe two distinct peaks. If only one broad peak exists, hydrolysis or failure to couple has occurred.

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Functional Group	Frequency (cm^{-1})	Intensity	Diagnostic Note
Amide N-H	3280–3350	Medium	Sharp band.[1] Lower frequency than free amines due to H-bonding.
Ester C=O	1715–1735	Strong	The benzoate ester. Conjugation with the aromatic ring lowers this slightly from typical aliphatic esters (1740+).
Amide C=O	1650–1670	Strong	The "Amide I" band. Significantly lower wavenumber than the ester due to resonance.
C-O-C Stretch	1260–1280	Strong	Asymmetric ester stretch. Confirms the benzoate linkage.[2] [3]

^{1}H-NMR Structural Elucidation

The proton NMR spectrum validates the connectivity. The most critical signal is the Glycolic Methylene (

), which acts as the bridge between the aromatic head and the aliphatic tail.

Predicted ^{1}H-NMR Data (DMSO-

, 400 MHz):

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Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (ortho)	7.90 – 7.95	Doublet (Hz)	2H	Deshielded by the carbonyl anisotropy of the ester.
Ar-H (meta)	7.30 – 7.35	Doublet (Hz)	2H	Typical AA'BB' system of p-substituted benzenes.
Amide N-H	7.80 – 8.20	Broad Triplet	1H	Chemical shift varies with concentration/solvent.
Linker ( )	4.75 – 4.85	Singlet	2H	The "Linchpin" Signal. If this appears as a doublet, the ester has hydrolyzed.
	3.05 – 3.15	Quartet/Multiplet	2H	Adjacent to the amide nitrogen.
Ar-	2.35 – 2.40	Singlet	3H	Toluene methyl group.
Propyl	1.40 – 1.55	Multiplet (Sextet)	2H	Central methylene of the propyl chain.
Propyl	0.80 – 0.90	Triplet	3H	Terminal methyl group.

Comparative Analysis: Target vs. Precursors

To prove the reaction worked, compare the target spectrum against the starting materials.

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Feature	Precursor: p-Toluic Acid	Precursor: 2-Chloro-N-propylacetamide	Target: Compound A
IR Carbonyl	Single broad band ~1680-1700 (Acid dimer)	Single band ~1660 (Amide)	Two bands: 1725 (Ester) & 1660 (Amide)
OH Stretch	Very broad (3300-2500)	None	None (if dry)
NMR Linker	N/A	singlet @ ~4.05 ppm	singlet @ ~4.80 ppm (Significant downfield shift due to Oxygen)

Troubleshooting & Quality Control

Scenario 1: The "Linker" singlet is split.

- Cause: If the signal at 4.80 ppm appears as a doublet (and the NH is a triplet), this is normal coupling. However, if you see two separate singlets in this region, you likely have a mixture of the product and unreacted chloroacetamide (which appears upfield at ~4.0 ppm).

Scenario 2: Missing Ester Carbonyl in IR.

- Cause: If you only see a peak at 1650 cm^{-1} and a broad OH, the ester bond has likely hydrolyzed, leaving you with p-toluic acid and N-propyl-2-hydroxyacetamide.

Scenario 3: Extra peaks in the aromatic region.

- Cause:p-Toluic anhydride formation. This is a common side product if the activation method (e.g., acid chloride) was used rather than direct alkylation. Check for a high-frequency carbonyl (>1780 cm^{-1}).

References

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